

Personal protective equipment for handling Firefly Luciferin

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Compound of Interest

Compound Name: Firefly Luciferin

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Essential Safety and Handling Guide for Firefly Luciferin

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Firefly Luciferin**. Adherence to these protocols is essential for ensuring personal safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **Firefly Luciferin**, a comprehensive approach to personal protection is mandatory to minimize exposure risk. The following PPE is required:

- **Eye Protection:** Wear safety glasses with side shields conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US) standards.[\[1\]](#)[\[2\]](#)
- **Hand Protection:** Use compatible, chemical-resistant gloves.[\[1\]](#)[\[2\]](#) Gloves must be inspected before use and disposed of properly after handling the material.[\[1\]](#)[\[3\]](#) Always wash hands thoroughly after removing gloves.[\[1\]](#)[\[4\]](#)
- **Respiratory Protection:** In cases of insufficient ventilation or when dust formation is likely, use a NIOSH (US) or CEN (EU) approved respirator.[\[1\]](#)[\[2\]](#)
- **Body Protection:** Wear a lab coat or other appropriate protective clothing to prevent skin exposure.[\[2\]](#)[\[4\]](#)

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Firefly Luciferin**. While it is not classified as a hazardous chemical under GHS, caution is advised as comprehensive toxicological data is largely unavailable.^{[5][6]} Some sources indicate it may cause skin, eye, and respiratory irritation.^[7]

Property	Data
Chemical Name	(4S)-2-(6-hydroxy-1,3-benzothiazol-2-yl)-4,5-dihydrothiazole-4-carboxylic acid
Synonyms	D(-)-Luciferin, Firefly Luciferin, Beetle Luciferin ^{[1][6][8]}
CAS Number	2591-17-5 ^{[1][6]}
Molecular Formula	C ₁₁ H ₈ N ₂ O ₃ S ₂ ^{[1][9]}
Molecular Weight	280.32 g/mol ^[1]
Appearance	Light yellow powder ^[9]
Storage Conditions	Store desiccated and protected from light at -20°C. ^{[1][9][10]}
Carcinogenicity	No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC. ^[1]

Operational and Disposal Plans

Follow these procedural guidelines for the safe handling, storage, and disposal of **Firefly Luciferin**.

Handling and Storage Protocol

- Ventilation: Always handle **Firefly Luciferin** in a well-ventilated area, such as a chemical fume hood, to prevent the formation and inhalation of dust.^{[4][5]}

- **Avoid Contact:** Take measures to avoid contact with skin and eyes and prevent inhalation of the powder.[1][6]
- **Storage:** Keep the container tightly sealed in a dry, cool, and well-ventilated place.[1][6][11] For long-term stability, store the product desiccated at -20°C and consistently protected from light.[1][10]
- **Hygiene:** Practice good industrial hygiene.[1] Do not eat, drink, or smoke in the laboratory. Wash hands before breaks and at the end of the workday.[1][4]

Emergency Procedures

Immediate action is critical in the event of exposure or spillage.

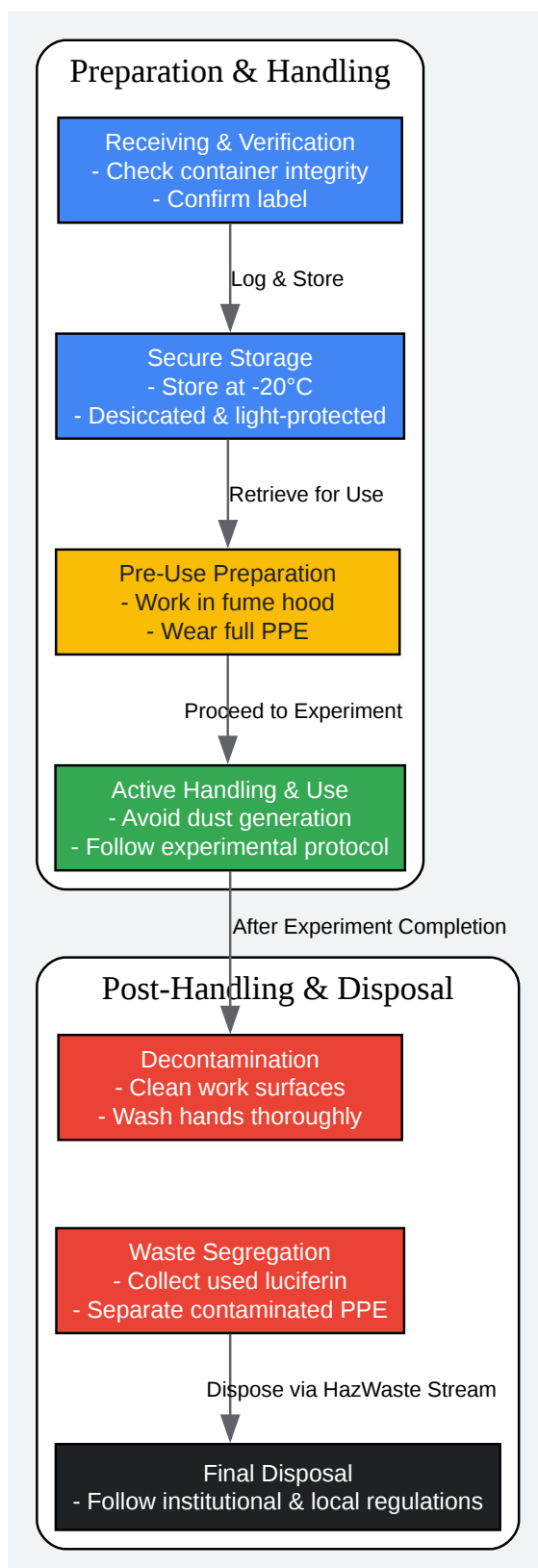
- **In Case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes as a precaution.[1][12] If irritation persists, consult a physician.[7]
- **In Case of Skin Contact:** Wash the affected area immediately with soap and plenty of water. [1][12] If skin irritation occurs, seek medical advice.[7]
- **If Inhaled:** Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and consult a physician.[1][2][12]
- **If Swallowed:** Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Rinse the mouth with water and consult a physician.[1][2]
- **Accidental Release (Spills):**
 - Wear all required personal protective equipment.[1]
 - Prevent further leakage if it is safe to do so.[1]
 - Avoid generating dust.[6]
 - Carefully sweep or vacuum the spilled material and place it into a suitable, closed container for disposal.[6]
 - Ensure the affected area is well-ventilated.[5]

Disposal Plan

All waste materials, including the chemical itself and any contaminated items (e.g., gloves, containers), must be disposed of in accordance with applicable federal, state, and local environmental regulations.^{[4][11]} Do not allow the product to enter drains or waterways.^{[2][5]}

Workflow for Safe Handling of Firefly Luciferin

The diagram below illustrates the standard operational workflow for handling **Firefly Luciferin**, from initial receipt to final disposal, highlighting key safety checkpoints.



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Caption: Logical workflow for the safe handling of **Firefly Luciferin**.

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